

A Comprehensive Technical Guide to 5-Carboxyphthalide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **5-Carboxyphthalide**, a key intermediate in the synthesis of various chemical compounds, including pharmaceuticals. This document consolidates its nomenclature, physicochemical properties, detailed synthesis protocols, and analytical methodologies, presented in a clear and structured format to support research and development activities.

Nomenclature and Identification

5-Carboxyphthalide is known by several alternate names in scientific literature and chemical databases. A comprehensive list of its synonyms and identifiers is provided below for unambiguous identification.

Table 1: Alternate Names and Identifiers for 5-Carboxyphthalide



Туре	Identifier
Common Name	5-Carboxyphthalide
IUPAC Name	1-Oxo-1,3-dihydro-2-benzofuran-5-carboxylic acid[1][2]
Synonyms	1,3-Dihydro-1-oxoisobenzofuran-5-carboxylic acid[3]
1-Oxo-1,3-dihydroisobenzofuran-5-carboxylic acid[1][4]	
1-Oxo-5-phthalancarboxylic acid[4]	
5-Carboxyl-phthalide[4]	
Phthalide-5-carboxylic acid[1][4]	
1-keto-3H-isobenzofuran-5-carboxylic acid	_
Citalopram Impurity 67[1]	
CAS Number	4792-29-4[4]
Molecular Formula	C ₉ H ₆ O ₄ [3][4]
Molecular Weight	178.14 g/mol [1]
InChI Key	QTWUWCFGWYYRRL-UHFFFAOYSA-N[2]
SMILES	C1C2=C(C=CC(=C2)C(=O)O)C(=O)O1[1]

Physicochemical Properties

The physical and chemical properties of **5-Carboxyphthalide** are crucial for its handling, storage, and application in chemical synthesis. The following table summarizes key quantitative data.

Table 2: Physicochemical Data of 5-Carboxyphthalide



Property	Value
Appearance	White to off-white crystalline solid[4]
Density	1.502 g/cm ³ [3]
Boiling Point	481.1 °C at 760 mmHg[3]
Flash Point	206.3 °C[3]
рКа	3.73 ± 0.20 (Predicted)[4]
Vapor Pressure	4.57E-10 mmHg at 25°C[3]
Refractive Index	1.635[3]
Storage Temperature	2-8°C[2]

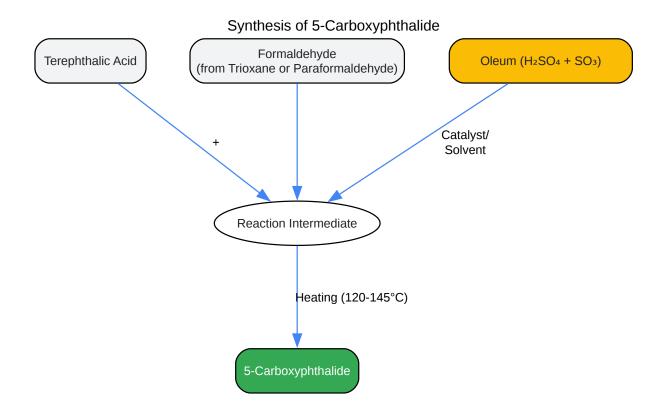
Synthesis of 5-Carboxyphthalide

The most common and industrially relevant synthesis of **5-Carboxyphthalide** involves the reaction of terephthalic acid with a formaldehyde source in the presence of oleum (fuming sulfuric acid). This process is valued for its high yield and purity of the final product.

Synthesis Pathway

The overall chemical transformation for the synthesis of **5-Carboxyphthalide** from terephthalic acid is depicted below.





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Caption: Synthesis of **5-Carboxyphthalide** from terephthalic acid.

Experimental Protocol: Synthesis from Terephthalic Acid

The following protocol is a representative procedure based on methodologies described in the patent literature.

Materials:

- Terephthalic acid
- Fuming sulfuric acid (Oleum, 25-30% SO₃)
- 1,3,5-Trioxane (or paraformaldehyde)
- Glacial acetic acid



Deionized water

Procedure:

- In a suitable glass-lined reactor equipped with a stirrer and temperature control, add fuming sulfuric acid (e.g., 892 g containing 25-27% SO₃).
- Under continuous stirring, slowly add terephthalic acid (e.g., 100 g, 0.6 mol) to the oleum, maintaining the temperature at 20-23°C.
- Once the terephthalic acid is fully dispersed, add 1,3,5-trioxane (e.g., 46 g, 0.5 mol) portionwise, keeping the temperature at approximately 15°C.
- After the addition is complete, heat the reaction mixture to 130-133°C and maintain this temperature for 2 hours. The progress of the reaction can be monitored by HPLC.
- Upon completion, cool the dark solution to 20-22°C.
- Slowly add glacial acetic acid (e.g., 210 g) to the mixture, ensuring the temperature does not exceed 25°C.
- Cool the mixture to -5 to 0°C and then add cold deionized water (e.g., 1800 mL) to precipitate the product.
- Filter the precipitate and wash it with water until the filtrate reaches a neutral pH.
- Dry the product under vacuum at 50°C to obtain **5-Carboxyphthalide**.

The purity of the obtained **5-Carboxyphthalide** is typically greater than 93% as determined by HPLC.

Analytical Methodologies

Accurate and reliable analytical methods are essential for quality control and reaction monitoring during the synthesis of **5-Carboxyphthalide**.

High-Performance Liquid Chromatography (HPLC)



While specific, validated HPLC methods for **5-Carboxyphthalide** are proprietary to manufacturing entities, a general method can be established based on the analysis of similar aromatic carboxylic acids.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector is suitable.
- Column: A reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 μm particle size) is commonly used.
- Mobile Phase: A gradient elution using a mixture of an acidic aqueous phase (e.g., 0.1% phosphoric acid in water) and an organic solvent (e.g., acetonitrile or methanol) is effective.
- Flow Rate: A typical flow rate is 1.0 mL/min.
- Detection: UV detection at a wavelength between 220 nm and 340 nm is appropriate.
- Injection Volume: 5-10 μL.

Sample Preparation:

- Accurately weigh a known amount of the 5-Carboxyphthalide sample.
- Dissolve the sample in a suitable solvent, such as a mixture of acetonitrile and water, to a known concentration.
- Filter the solution through a 0.45 μm syringe filter before injection into the HPLC system.

Analysis: The retention time and peak area of **5-Carboxyphthalide** are compared to those of a certified reference standard for identification and quantification. The purity is often determined by the area percentage method.

Nuclear Magnetic Resonance (NMR) Spectroscopy

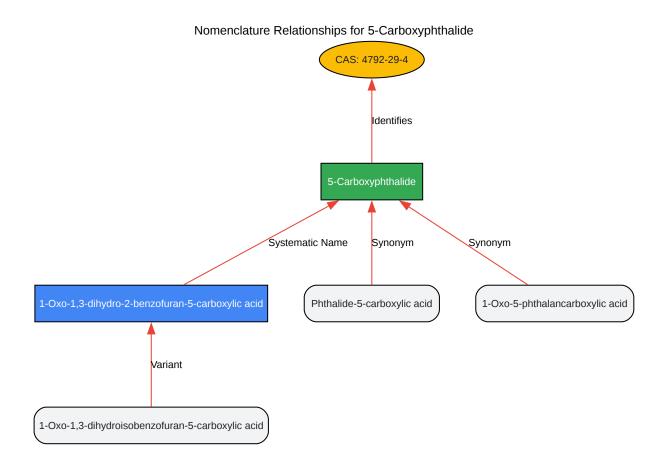
NMR spectroscopy is a powerful tool for the structural elucidation of **5-Carboxyphthalide**. While experimental spectra are not readily available in the public domain, the following provides an overview of the expected signals.



- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons and the methylene protons of the phthalide ring. The chemical shifts will be influenced by the electron-withdrawing nature of the carboxylic acid and carbonyl groups.
- ¹³C NMR: The carbon NMR spectrum will exhibit distinct signals for the carbonyl carbons of the lactone and the carboxylic acid, the aromatic carbons, and the methylene carbon of the phthalide ring.

Logical Relationships of Nomenclature

The various names for **5-Carboxyphthalide** can be understood through their hierarchical and descriptive relationships.





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Caption: Relationships between different names for **5-Carboxyphthalide**.

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